

Potential off-target effects of CCT251455

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Compound of Interest

Compound Name: CCT251455

Cat. No.: B606552

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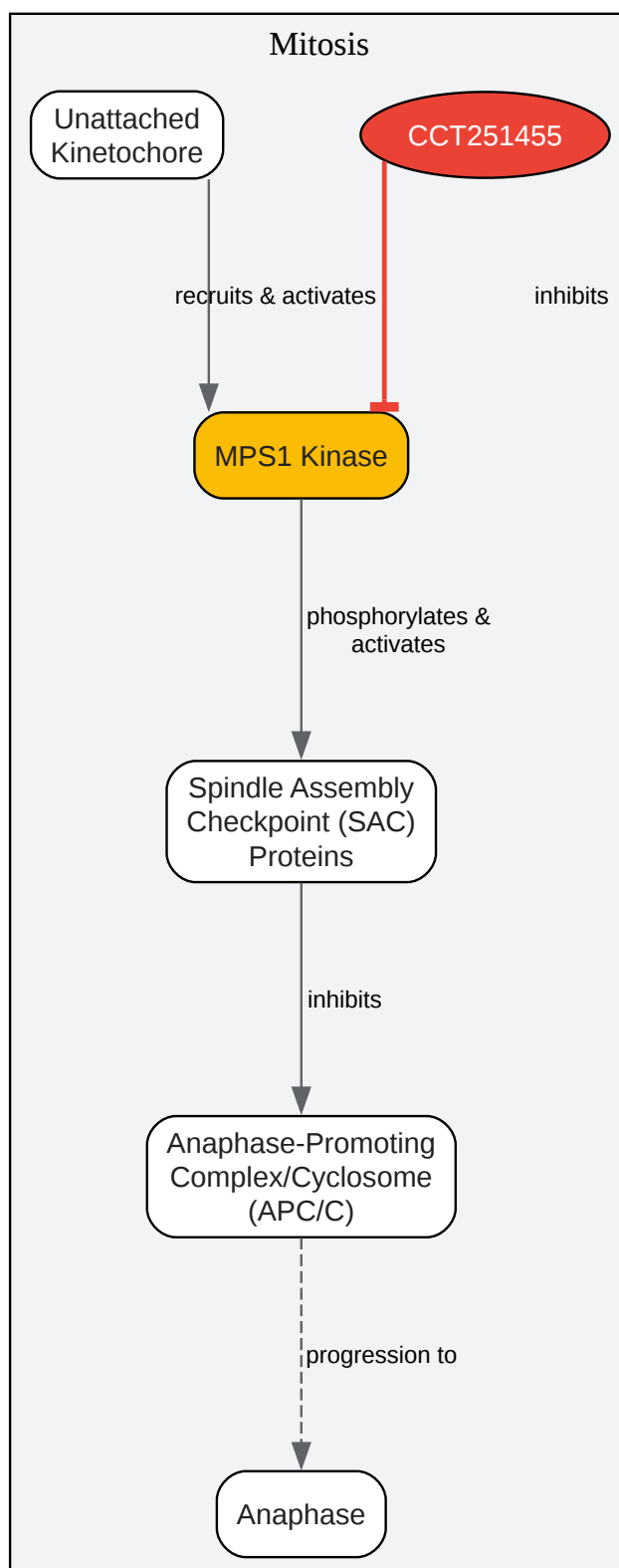
Technical Support Center: CCT251455

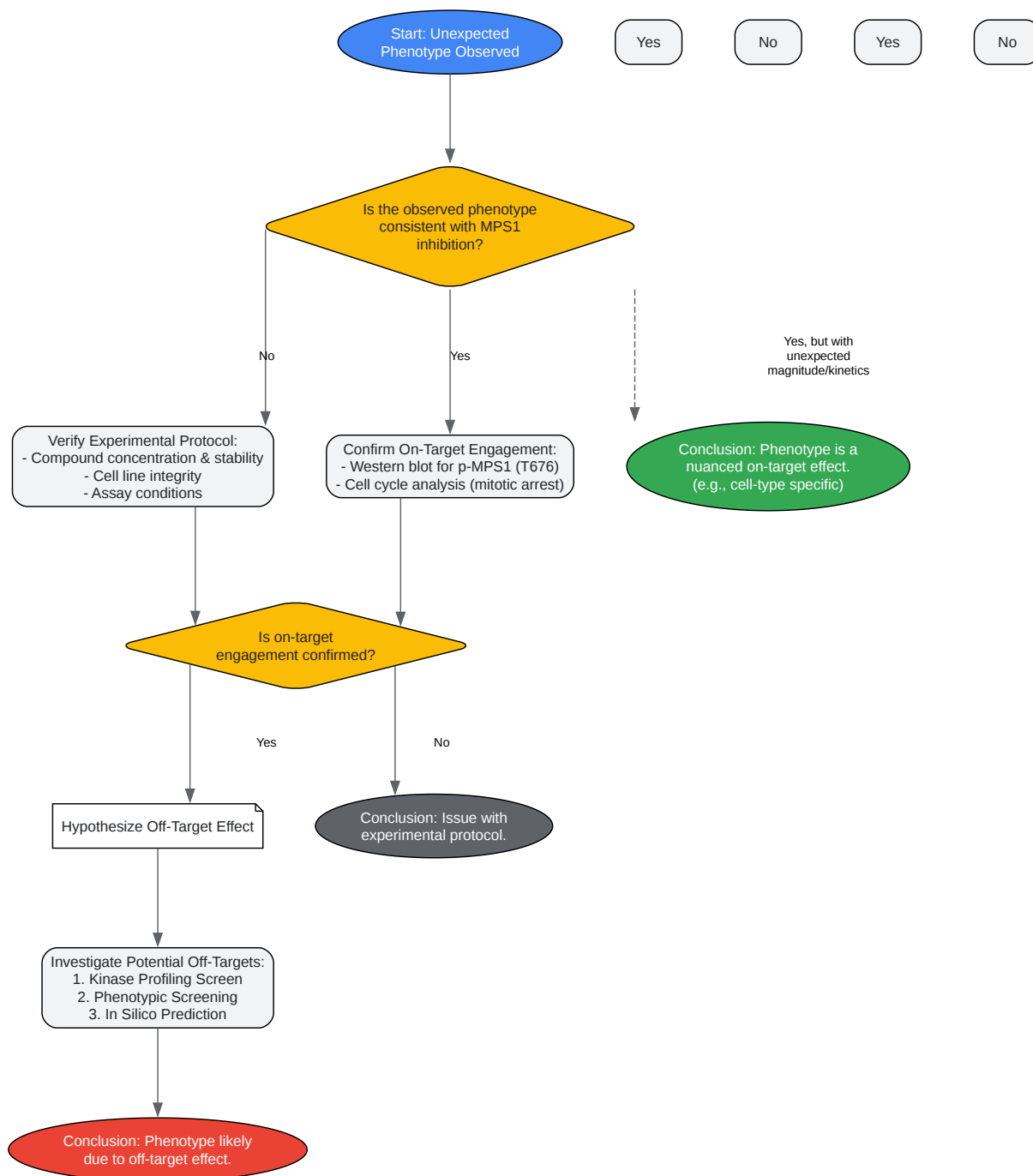
This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the potential off-target effects of **CCT251455**, a potent inhibitor of Monopolar Spindle 1 (MPS1) kinase.^[1] The following resources include frequently asked questions and troubleshooting guides to assist in the design and interpretation of experiments involving this compound.

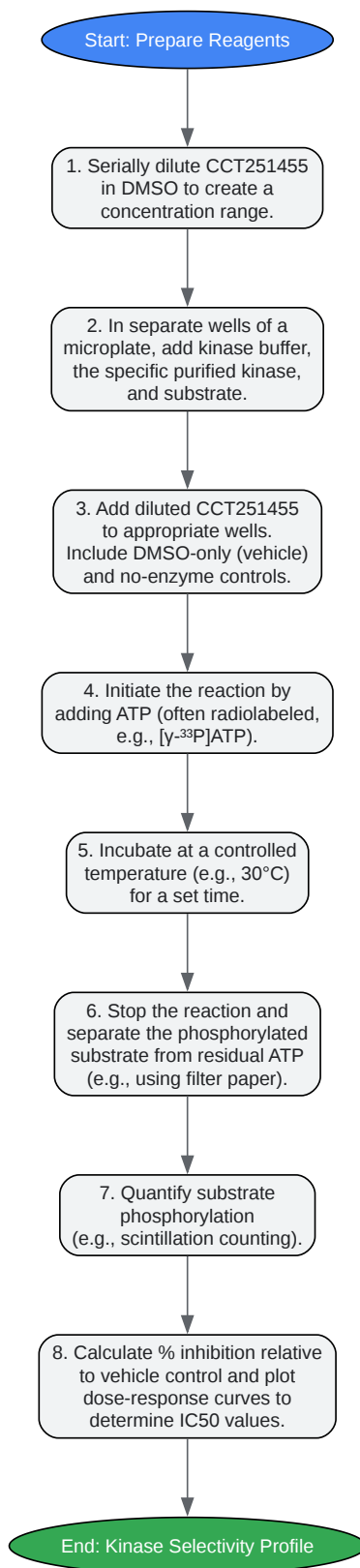
Frequently Asked Questions (FAQs)

Q1: What is the primary target of **CCT251455** and its mechanism of action?

A1: **CCT251455** is a potent and specific small molecule inhibitor of Monopolar Spindle 1 (MPS1) kinase.^[1] MPS1 is a critical protein kinase involved in the spindle assembly checkpoint (SAC), a major cell cycle control mechanism that ensures the proper segregation of chromosomes during mitosis. By inhibiting the catalytic activity of MPS1, **CCT251455** disrupts the SAC, leading to mitotic arrest and subsequent cell death in cancer cells.







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References

- 1. researchgate.net [researchgate.net]
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